

# Personal protective equipment for handling Ethyl pivaloylacetate

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## Compound of Interest

Compound Name: Ethyl pivaloylacetate

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## Essential Safety and Handling Guide for Ethyl Pivaloylacetate

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Ethyl pivaloylacetate**. The following procedures are designed to ensure safe laboratory practices and mitigate risks associated with the handling of this chemical.

## Chemical and Physical Properties

**Ethyl pivaloylacetate** is classified as a combustible liquid.<sup>[1]</sup> Understanding its physical properties is crucial for safe handling and storage.

Property	Value
CAS Number	17094-34-7
Molecular Formula	$(\text{CH}_3)_3\text{CCOCH}_2\text{COOC}_2\text{H}_5$
Molecular Weight	172.22 g/mol
Appearance	Liquid
Flash Point	78 °C / 172.4 °F (closed cup)[2][3]
Boiling Point	88 - 90 °C / 190.4 - 194 °F at 10 mmHg[2][4]
Density	0.967 g/mL at 20 °C[2][4]
Storage Class	10 (Combustible liquids)[2]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent contact and ensure personal safety.

Body Part	Protection	Specification
Eyes/Face	Safety Glasses & Face Shield	Use safety glasses with side-shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1] A face shield is required where a splash hazard exists.[5]
Hands	Chemical Resistant Gloves	Wear appropriate protective gloves.[1][2] Disposable nitrile gloves offer short-term protection against a variety of chemicals.[5]
Respiratory	Respirator	Required if ventilation is inadequate or exposure limits may be exceeded.[5][6] A type ABEK (EN14387) respirator filter is recommended.[2]
Body	Protective Clothing	Wear clean, body-covering clothing and a lab coat to prevent skin exposure.[1][6]

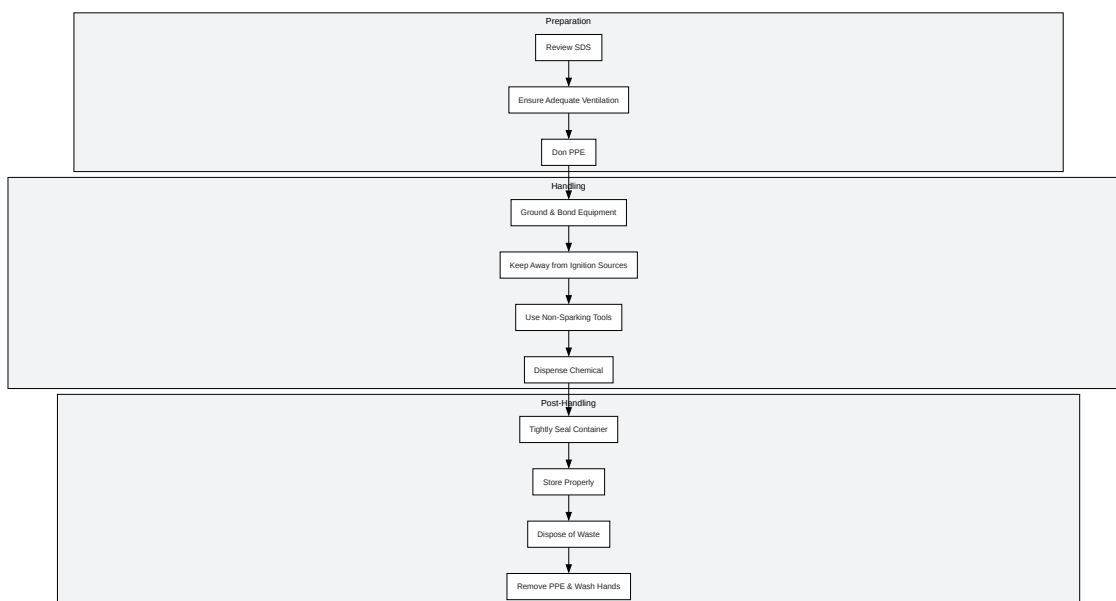
## Operational and Disposal Plans

### Safe Handling Protocol

Adherence to the following procedural steps is critical when working with **Ethyl pivaloylacetate**.

- Ventilation: Always work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[1][3]
- Ignition Source Control: Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][3][6] Smoking is strictly prohibited in the handling area.[6]

- Static Discharge Prevention: Take precautionary measures against static discharge. Use non-sparking tools and ensure containers and receiving equipment are grounded and bonded.[1][6]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Do not ingest or inhale the substance.[1] Wash hands thoroughly after handling.
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[6]



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Caption: Workflow for the safe handling of **Ethyl pivaloylacetate**.

## Storage Requirements

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

- Location: Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)
- Container: Keep containers tightly closed.[\[1\]](#)[\[3\]](#)
- Conditions to Avoid: Keep away from heat, sparks, and flame.[\[1\]](#) Avoid contact with incompatible materials such as strong oxidizing agents, acids, and bases.[\[7\]](#)

## Disposal Plan

Dispose of **Ethyl pivaloylacetate** and its container in accordance with all applicable regulations.

- Waste Classification: This material and its container must be disposed of as hazardous waste.[\[1\]](#)
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[6\]](#)
- Environmental Protection: Do not empty into drains or release into the environment.[\[1\]](#)[\[3\]](#)
- Regulatory Compliance: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)[\[3\]](#)

## Emergency Procedures: First-Aid Measures

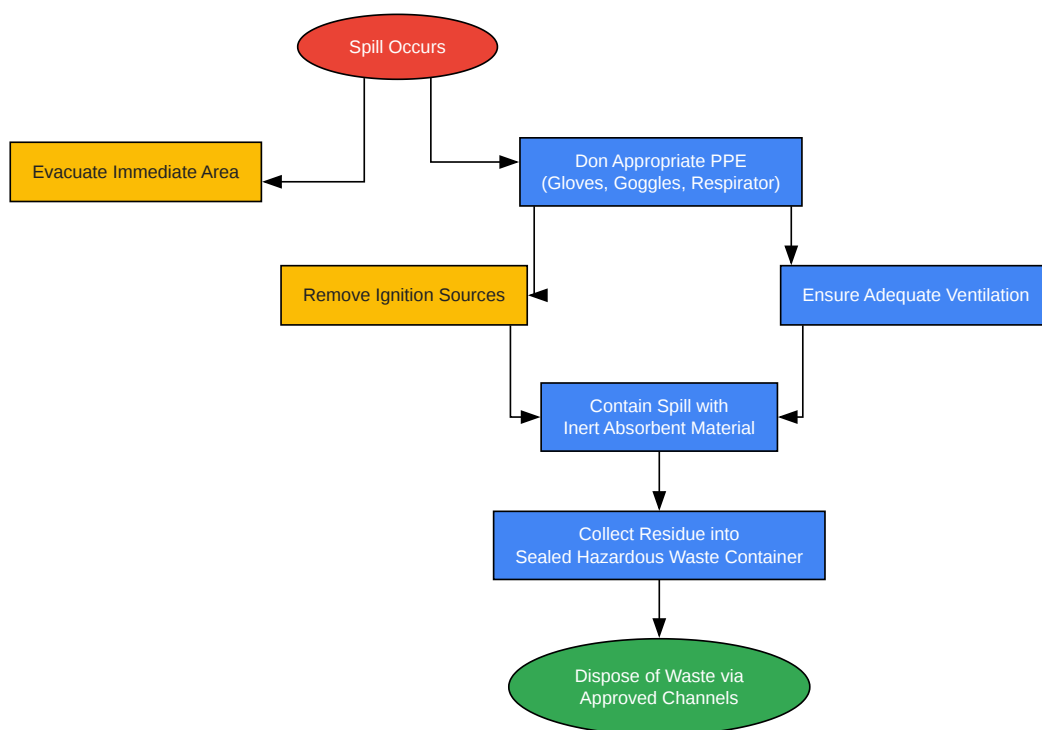
Immediate action is required in case of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, get medical attention.[\[1\]](#)[\[3\]](#)
- Inhalation: Remove the person to fresh air. If symptoms occur, get medical attention.[\[3\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[1\]](#)[\[3\]](#)

## Accidental Release Measures

In the event of a spill, follow these steps to mitigate the hazard.

- **Ensure Safety:** Ensure adequate ventilation and wear the required personal protective equipment.[\[1\]](#)
- **Control Ignition Sources:** Remove all sources of ignition from the area.[\[1\]](#)[\[3\]](#)
- **Containment:** Use an inert absorbent material to soak up the spill.[\[7\]](#)
- **Collection:** Sweep or shovel the absorbed material into suitable, closed containers for disposal.[\[1\]](#)[\[3\]](#)
- **Fire Extinguishing:** In case of fire, use CO<sub>2</sub>, dry chemical, or foam for extinction.[\[1\]](#) Water mist may be used to cool closed containers.[\[1\]](#)



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Caption: Emergency response workflow for an **Ethyl pivaloylacetate** spill.

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